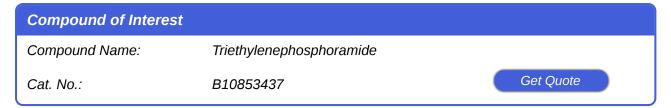


An In-depth Technical Guide to Triethylenephosphoramide (TEPA)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and biological activity of **triethylenephosphoramide** (TEPA), a significant compound in the fields of pharmacology and organic chemistry.

Chemical Structure and Properties

Triethylenephosphoramide, with the chemical formula $C_6H_{12}N_3OP$, is an organophosphorus compound characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to three aziridine rings.[1][2][3] Its IUPAC name is 1-[bis(aziridin-1-yl)phosphoryl]aziridine.[1]

Key Identifiers and Properties:



Property	Value	Source
Molecular Formula	C ₆ H ₁₂ N ₃ OP	[1][3]
Molecular Weight	173.15 g/mol	[1]
CAS Number	545-55-1	[1][3]
Appearance	Colorless crystalline solid	[1]
Melting Point	41 °C	[4]
Boiling Point	90-91 °C at 23 mmHg	[1]
Solubility	Soluble in water, alcohol, and ether	[4]

Structural Data (Predicted):

No experimentally determined crystal structure for **triethylenephosphoramide** is publicly available. The following bond lengths and angles are predicted based on computational modeling and are provided for informational purposes.

Bond	Predicted Length (Å)
P=O	1.48
P-N	1.66
N-C (aziridine)	1.47
C-C (aziridine)	1.48
С-Н	1.09



Angle	Predicted Angle (°)
O=P-N	114
N-P-N	104
P-N-C (aziridine)	118
C-N-C (aziridine)	60

Mechanism of Action: DNA Alkylation

TEPA functions as an alkylating agent, a class of compounds that covalently attach an alkyl group to DNA. This action is central to its utility as an antineoplastic agent and an insect chemosterilant. The mechanism proceeds through the in vivo generation of a highly reactive aziridinium ion. This intermediate then acts as an electrophile, attacking nucleophilic sites on DNA bases, primarily the N7 position of guanine. This process can lead to DNA cross-linking, strand breaks, and ultimately, inhibition of DNA replication and transcription, inducing apoptosis in rapidly dividing cells.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Triethylenephosphoramide (TEPA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10853437#what-is-the-chemical-structure-of-triethylenephosphoramide]

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